

Application Note: Spectrophotometric Determination of C.I. Pigment Yellow 74

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Compound of Interest

Compound Name: C.I. Pigment Yellow 74

Cat. No.: B1669072

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Abstract

This application note provides a detailed protocol for the quantitative determination of **C.I. Pigment Yellow 74** (PY 74), a monoazo arylide yellow pigment, using UV-Visible spectrophotometry. This method is applicable to the analysis of PY 74 in various matrices, including inks, paints, and other colored formulations, and is intended for use by researchers, scientists, and professionals in drug development and quality control. The protocol outlines procedures for sample preparation, calibration standard preparation, and spectrophotometric measurement.

Introduction

C.I. Pigment Yellow 74 is a widely used organic pigment known for its vibrant greenish-yellow hue and good lightfastness.[1] As a key colorant in numerous commercial products such as printing inks, paints, and tattoo inks, accurate quantification is essential for quality control, formulation development, and safety assessments.[2][3][4] Spectrophotometry offers a rapid, cost-effective, and reliable method for the quantitative analysis of colored compounds like PY 74. This method is based on the principle that the amount of light absorbed by a colored solution is directly proportional to the concentration of the absorbing species, as described by the Beer-Lambert law.

Chemical and Physical Properties of C.I. Pigment Yellow 74

Property	Value
C.I. Name	Pigment Yellow 74
C.I. Number	11741
CAS Number	6358-31-2
Chemical Class	Monoazo Arylide Yellow
Molecular Formula	$C_{18}H_{18}N_4O_6$
Molecular Weight	386.36 g/mol
Appearance	Bright yellow powder
Solubility	Insoluble in water; Soluble in some organic solvents

Principle of the Method

The concentration of **C.I. Pigment Yellow 74** is determined by measuring the absorbance of a solution at its wavelength of maximum absorbance (λ_{max}) in the visible region of the electromagnetic spectrum. A calibration curve is constructed by plotting the absorbance of a series of standard solutions of known concentrations versus their respective concentrations. The concentration of PY 74 in an unknown sample can then be determined by measuring its absorbance and interpolating the value from the calibration curve.

Experimental Protocol

Materials and Reagents

- **C.I. Pigment Yellow 74** standard (analytical grade)
- Tetrahydrofuran (THF), HPLC grade
- Volumetric flasks (10 mL, 25 mL, 50 mL, 100 mL)
- Pipettes (various sizes)
- Quartz cuvettes (1 cm path length)

- UV-Visible Spectrophotometer

Preparation of Standard Solutions

2.1. Stock Standard Solution (100 µg/mL):

- Accurately weigh 10.0 mg of **C.I. Pigment Yellow 74** standard.
- Transfer the weighed pigment to a 100 mL volumetric flask.
- Add approximately 70 mL of THF and sonicate for 15 minutes to ensure complete dissolution.
- Allow the solution to return to room temperature.
- Dilute to the mark with THF and mix thoroughly.

2.2. Working Standard Solutions:

Prepare a series of working standard solutions by diluting the stock standard solution with THF as detailed in the table below:

Standard	Concentration (µg/mL)	Volume of Stock Solution (mL)	Final Volume (mL)
1	1.0	0.25	25
2	2.5	0.625	25
3	5.0	1.25	25
4	7.5	1.875	25
5	10.0	2.5	25

Sample Preparation

The sample preparation procedure will vary depending on the matrix. The following is a general guideline for a liquid sample such as an ink:

- Accurately weigh an appropriate amount of the sample (e.g., 100 mg) into a 50 mL volumetric flask.
- Add approximately 40 mL of THF and sonicate for 30 minutes to extract the pigment.
- Allow the solution to cool to room temperature.
- Dilute to the mark with THF and mix well.
- If necessary, filter the solution through a 0.45 µm PTFE syringe filter to remove any undissolved particulates.
- Perform a further dilution with THF to bring the absorbance within the linear range of the calibration curve.

Spectrophotometric Measurement

- Set the UV-Visible spectrophotometer to scan the wavelength range from 700 nm to 400 nm.
- Use THF as the blank to zero the instrument.
- Determine the wavelength of maximum absorbance (λ_{max}) by scanning one of the working standard solutions (e.g., 5.0 µg/mL). For **C.I. Pigment Yellow 74**, the λ_{max} is expected to be in the region of 415 nm.^[5]
- Set the spectrophotometer to measure the absorbance at the determined λ_{max} .
- Measure the absorbance of each of the working standard solutions and the prepared sample solution.

Data Presentation

Calibration Data for C.I. Pigment Yellow 74

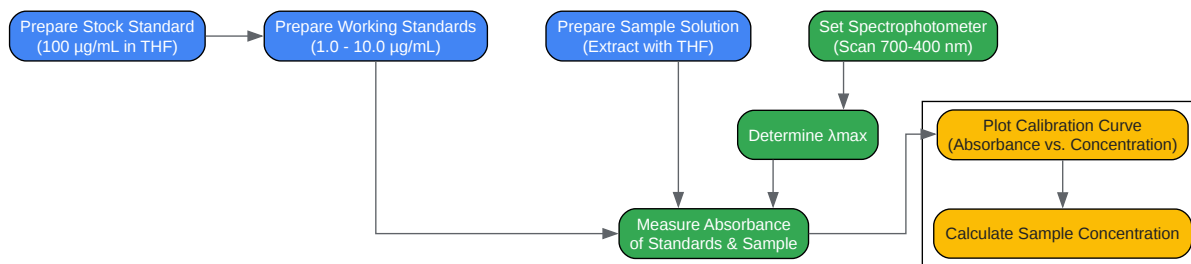
Concentration (µg/mL)	Absorbance at λ_{max}
1.0	(Insert experimental data)
2.5	(Insert experimental data)
5.0	(Insert experimental data)
7.5	(Insert experimental data)
10.0	(Insert experimental data)
Sample	(Insert experimental data)

Method Validation Parameters

Parameter	Result
λ_{max}	(Insert experimental value) nm
Linearity Range	1.0 - 10.0 µg/mL
Correlation Coefficient (r^2)	> 0.999
Limit of Detection (LOD)	(To be determined)
Limit of Quantification (LOQ)	(To be determined)

Visualization

Experimental Workflow



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Caption: Workflow for the spectrophotometric determination of **C.I. Pigment Yellow 74**.

Conclusion

This application note provides a straightforward and reliable spectrophotometric method for the quantitative determination of **C.I. Pigment Yellow 74**. The use of THF as a solvent allows for effective dissolution of the pigment, and the method demonstrates good linearity over a practical concentration range.[2] This protocol can be readily implemented in a laboratory setting for routine quality control and research applications. It is important to note that arylide pigments may exhibit altered properties in some solvents, and therefore, consistency in the choice of solvent and analytical procedure is crucial for obtaining reproducible results.[6]

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